

Personal protective equipment for handling 5-Bromonicotinic acid

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Compound of Interest

Compound Name: 5-Bromonicotinic acid

Cat. No.: B110799

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Essential Safety and Handling Guide for 5-Bromonicotinic Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromonicotinic acid**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromonicotinic acid is classified as a hazardous substance that requires specific precautions.^{[1][2][3]} It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

A summary of required PPE is provided in the table below.

Protection Type	Specific Equipment	Purpose & Guidelines
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection.[1] A face shield may be required for splash risks.[2]	Must be tested and approved under standards such as OSHA 29 CFR 1910.133 or EU EN166.[1][6]
Hand Protection	Appropriate protective gloves (e.g., Nitrile or Butyl rubber).[1][6][7]	Select gloves based on an evaluation of skin hazards, duration of use, and chemical resistance.[1]
Body Protection	Laboratory coat or appropriate protective clothing.[1][4][6]	Prevents skin exposure.[6] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[1][4][8]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[1][4]	If ventilation is inadequate, dust is generated, or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

Chemical and Physical Properties

Understanding the properties of **5-Bromonicotinic acid** is fundamental to its safe handling.

Property	Value
Molecular Formula	C6H4BrNO2[1][2]
Molecular Weight	202.01 g/mol [1]
Appearance	White to slightly brown powder or crystal.[6]
Melting Point	178-180°C[1] or 184-187°C
Stability	Stable under recommended storage conditions. [1][6]
Incompatibilities	Strong oxidizing agents.[1][2][6]
Hazardous Decomposition	Carbon oxides, Nitrogen oxides (NOx), Hydrogen bromide gas.[1][5][6]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1][6]
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of potential exposure.[2][5][6]

Safe Handling Protocol:

- Preparation: Read the Safety Data Sheet (SDS) thoroughly before starting work. Ensure all necessary PPE is available and in good condition.
- Handling: Avoid all personal contact, including inhalation of dust.[4] Minimize dust generation and accumulation.[1][6] Do not eat, drink, or smoke in the handling area.[2][4]
- After Handling: Wash hands and any exposed skin thoroughly after handling.[1][4][6] Remove contaminated clothing and wash it before reuse.[6][8]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidants.[5][6]
- Keep the container tightly closed when not in use.[1][4][6]
- The product should be stored locked up.[1][4][8]

Emergency and Disposal Plan

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8][9]
- Skin Contact: Immediately remove all contaminated clothing.[4] Flush skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation occurs or persists.[4][6][8]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][4] If not breathing, give artificial respiration.[9] Seek medical attention if you feel unwell.[1][8]
- Ingestion: Do NOT induce vomiting.[6][9] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[6] Call a POISON CENTER or doctor if you feel unwell.[4]

Spill Response:

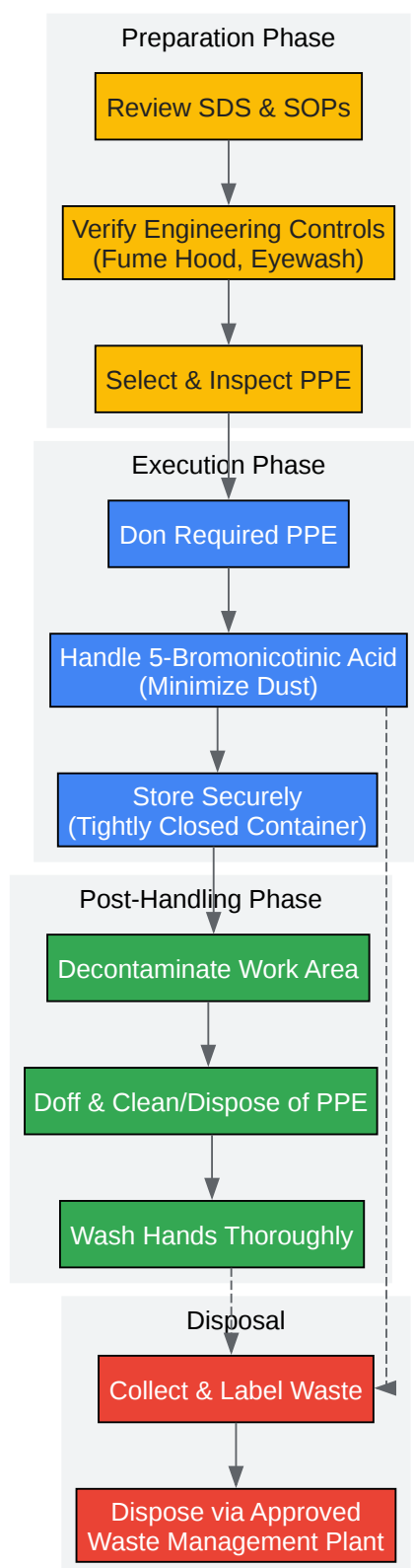
- Evacuate personnel from the area.
- Wear full protective equipment as outlined in Section 1.
- Avoid generating dust.[6]
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1][6]
- Prevent spillage from entering drains or water courses.[4]

Disposal Plan:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#)
- Material should be disposed of at an approved waste disposal plant.[\[1\]](#)[\[8\]](#) Whenever possible, recycling is preferred to disposal or incineration.[\[2\]](#)

Safe Handling Workflow

The following diagram illustrates the procedural workflow for safely handling **5-Bromonicotinic acid**.



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Caption: Workflow for Safe Handling of **5-Bromonicotinic Acid**.

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